

Proper Disposal of Caffeic Acid-13C3: A Step-by-Step Guide

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Compound of Interest

Compound Name: Caffeic acid-13C3

Cat. No.: B10779608

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **Caffeic acid-13C3**, a stable isotope-labeled compound. While the carbon-13 isotope is not radioactive, the inherent chemical properties of caffeic acid necessitate careful disposal procedures.^{[1][2]}

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to handle **Caffeic acid-13C3** with appropriate personal protective equipment (PPE). Caffeic acid is suspected of causing cancer and may damage fertility.^{[3][4]} Therefore, adherence to the following safety measures is mandatory:

- **Personal Protective Equipment (PPE):** Always wear protective gloves, a lab coat, and eye protection (safety glasses or goggles).^{[3][4][5]}
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.^[5]
- **Avoid Contact:** Prevent direct contact with the skin, eyes, and clothing.^{[5][6]} In case of accidental contact, rinse the affected area thoroughly with water.^{[3][5]}

- **Spill Management:** In the event of a spill, dampen the material with water to prevent dusting before carefully sweeping it into a suitable container for disposal.[6] Absorb solutions with an inert material and decontaminate surfaces with alcohol.[5]

Quantitative Data Summary

The following table summarizes key quantitative and physical-chemical properties of **Caffeic acid-13C3** and its unlabeled counterpart.

Property	Caffeic Acid-13C3	Caffeic Acid (unlabeled)
CAS Number	1185245-82-2[4][7][8]	331-39-5[8]
Molecular Formula	C ₆ ¹³ C ₃ H ₈ O ₄ [4][7][8]	C ₉ H ₈ O ₄ [8]
Molecular Weight	183.14 g/mol [7][8]	180.16 g/mol [8]
Melting Point	223-225°C (decomposes)[9]	223-225°C (decomposes)[10]
Storage Temperature	-20°C[7][8]	Room Temperature (short term), -20°C (long term)[5]
Solubility	Slightly soluble in DMSO, very slightly soluble in Methanol.[4]	Sparingly soluble in cold water, freely soluble in hot water and cold alcohol.[10]

Step-by-Step Disposal Protocol

The disposal of **Caffeic acid-13C3** must be managed as hazardous chemical waste in accordance with local, regional, and national regulations.[3][5][8] Since it is a stable isotope-labeled compound, no special procedures for radioactive waste are necessary.[1][2]

1. Waste Segregation:

- Do not mix **Caffeic acid-13C3** waste with general laboratory trash or other non-hazardous waste streams.[8]
- Segregate solid waste (e.g., contaminated gloves, weigh boats, paper towels) from liquid waste (e.g., solutions containing **Caffeic acid-13C3**).

2. Waste Container Selection and Labeling:

- Solid Waste: Place all solid waste contaminated with **Caffeic acid-13C3** into a clearly labeled, sealable, and chemically resistant container. The label should include:
 - "Hazardous Waste"
 - "**Caffeic acid-13C3**"
 - Associated Hazards (e.g., "Suspected Carcinogen," "Potential Reproductive Toxin")
 - Date of accumulation start
- Liquid Waste: Collect liquid waste in a compatible, leak-proof container. The container must be clearly labeled with:
 - "Hazardous Waste"
 - The full chemical name: "**Caffeic acid-13C3**" and the solvent(s) used.
 - Approximate concentrations of each component.
 - Hazard warnings.

3. Storage of Waste:

- Store waste containers in a designated, secure area away from incompatible materials.
- Keep containers tightly sealed to prevent leaks or spills.[\[5\]](#)
- Store in a cool, dry, and well-ventilated location.[\[3\]](#)

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EH&S) department or a certified hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide them with a complete and accurate description of the waste, including the chemical name and any associated hazards.

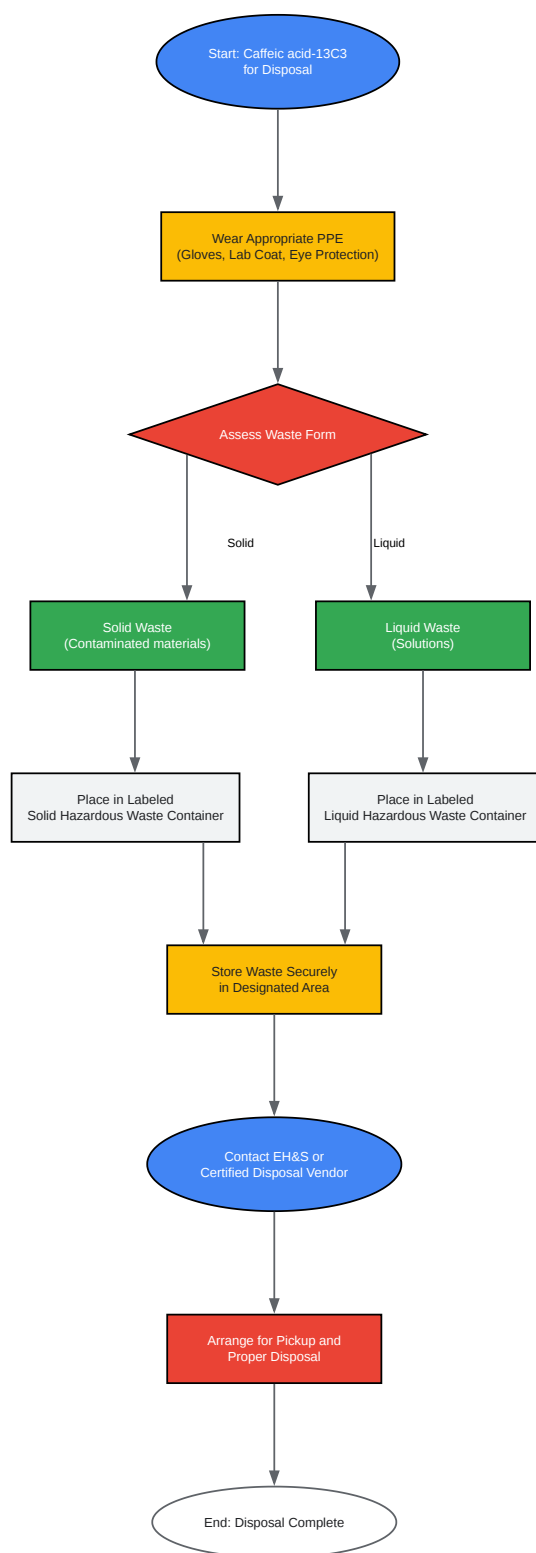
- Follow all institutional and regulatory procedures for waste manifest and handover.

5. Empty Containers:

- Handle uncleaned, empty containers as you would the product itself.^[8] They should be disposed of as hazardous waste unless thoroughly decontaminated.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Caffeic acid-13C3**.



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Caption: Disposal workflow for **Caffeic acid-13C3**.

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